

physical properties of N-(4-chlorobenzyl)cyclopropanamine

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Compound of Interest

Compound Name: N-(4-chlorobenzyl)cyclopropanamine

Cat. No.: B094924

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An In-depth Technical Guide on the Physical Properties of N-(4-chlorobenzyl)cyclopropanamine

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the known physical properties of **N-(4-chlorobenzyl)cyclopropanamine**, a compound of interest in chemical and pharmaceutical research. Due to the limited availability of published experimental data for this specific molecule, this document also presents standardized, detailed experimental protocols that can be employed for its characterization.

Core Physical Properties

N-(4-chlorobenzyl)cyclopropanamine, with the CAS number 19271-24-0, is a secondary amine. The available physical and chemical data are summarized below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ ClN	Acmech Biochemical[1]
Molecular Weight	181.66 g/mol	Acmech Biochemical[1]
Physical Form	Liquid	Sigma-Aldrich[2]
Purity	90-95%	Various Suppliers[2][3]
Boiling Point	264.2°C at 760 mmHg	N/A[3]
Flash Point	113.6°C	N/A[3]
Storage Temperature	2-8°C	Sigma-Aldrich[2]

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of **N-(4-chlorobenzyl)cyclopropanamine**. These are generalized protocols for amines and can be adapted for this specific compound.

Determination of Boiling Point (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid sample.

Apparatus:

- Thiele tube
- Micro burner or other heat source
- Thermometer (calibrated)
- Small test tube (e.g., 75 x 12 mm)
- Capillary tube (sealed at one end)
- Mineral oil or other suitable heating fluid
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- Fill the Thiele tube with mineral oil to the level of the side arm.
- Add approximately 0.5 mL of **N-(4-chlorobenzyl)cyclopropanamine** to the small test tube.
- Place the capillary tube, with the sealed end uppermost, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Insert the thermometer and attached test tube into the Thiele tube, with the oil level above the sample but below the top of the test tube.
- Gently heat the side arm of the Thiele tube with a micro burner. This will induce convection currents in the oil, ensuring uniform heating.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. Record this temperature.

Determination of Density (Pycnometer Method)

This method provides a precise measurement of the density of a liquid.

Apparatus:

- Pycnometer (a specific volume glass flask)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath

- Thermometer

Procedure:

- Thoroughly clean and dry the pycnometer.
- Determine and record the mass of the empty, dry pycnometer.
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., at 25°C) until it reaches thermal equilibrium.
- Adjust the volume of the water to the pycnometer's calibration mark, ensuring no air bubbles are present.
- Dry the outside of the pycnometer and weigh it.
- Empty and dry the pycnometer.
- Fill the pycnometer with **N-(4-chlorobenzyl)cyclopropanamine** and repeat steps 3-5.
- The density of the sample is calculated using the following formula: $\text{Density_sample} = (\text{Mass_sample} / \text{Mass_water}) * \text{Density_water_at_T}$ where:
 - Mass_sample is the mass of the **N-(4-chlorobenzyl)cyclopropanamine**.
 - Mass_water is the mass of the water.
 - Density_water_at_T is the known density of water at the experimental temperature.

Determination of Solubility

This protocol outlines a qualitative and semi-quantitative assessment of solubility in various solvents.

Apparatus:

- Test tubes and rack
- Vortex mixer

- Graduated pipettes

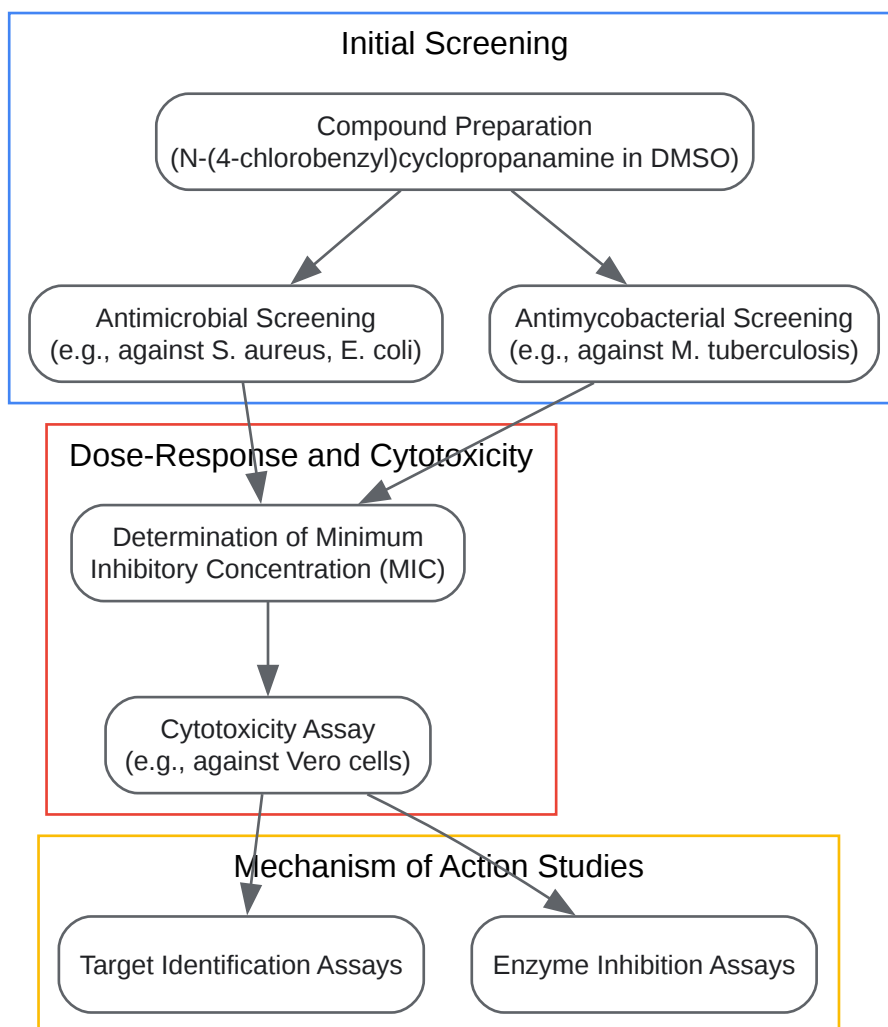
Procedure:

- Label a series of test tubes for different solvents (e.g., water, ethanol, acetone, diethyl ether, hexane).
- Add 1 mL of each solvent to the corresponding test tube.
- To each test tube, add a small, measured amount of **N-(4-chlorobenzyl)cyclopropanamine** (e.g., 10 mg for a semi-quantitative test).
- Vortex each tube for 30 seconds.
- Visually inspect for dissolution. If the solution is clear, the compound is soluble. If it is cloudy or a precipitate remains, it is sparingly soluble or insoluble.
- For a more quantitative measure, gradually add more of the compound until saturation is reached.

Potential Biological Activity and Experimental Workflow

While no specific biological activities for **N-(4-chlorobenzyl)cyclopropanamine** have been reported in the literature, structurally related compounds containing cyclopropane and chlorobenzyl moieties have shown antimicrobial and antimycobacterial activities.[4][5] Therefore, a logical first step in the biological characterization of this compound would be to screen it for similar activities.

Below is a proposed experimental workflow for such a screening process.



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Caption: Proposed workflow for biological activity screening.

This workflow outlines a systematic approach to first identify any potential antimicrobial or antimycobacterial effects, then to quantify this activity and assess its selectivity, and finally to investigate the underlying mechanism of action. This provides a solid foundation for any future drug development efforts based on this compound.

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